

improving the flowability of calcium hydroxide powder in industrial applications

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Compound of Interest

Compound Name: Calcium Hydroxide

Cat. No.: B8817677

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Technical Support Center: Improving the Flowability of Calcium Hydroxide Powder

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the flowability of **calcium hydroxide** powder in industrial applications.

Troubleshooting Guide

This guide addresses common issues encountered during the handling and processing of **calcium hydroxide** powder.

Issue 1: Powder Fails to Discharge from Hopper (Arching/Bridging)

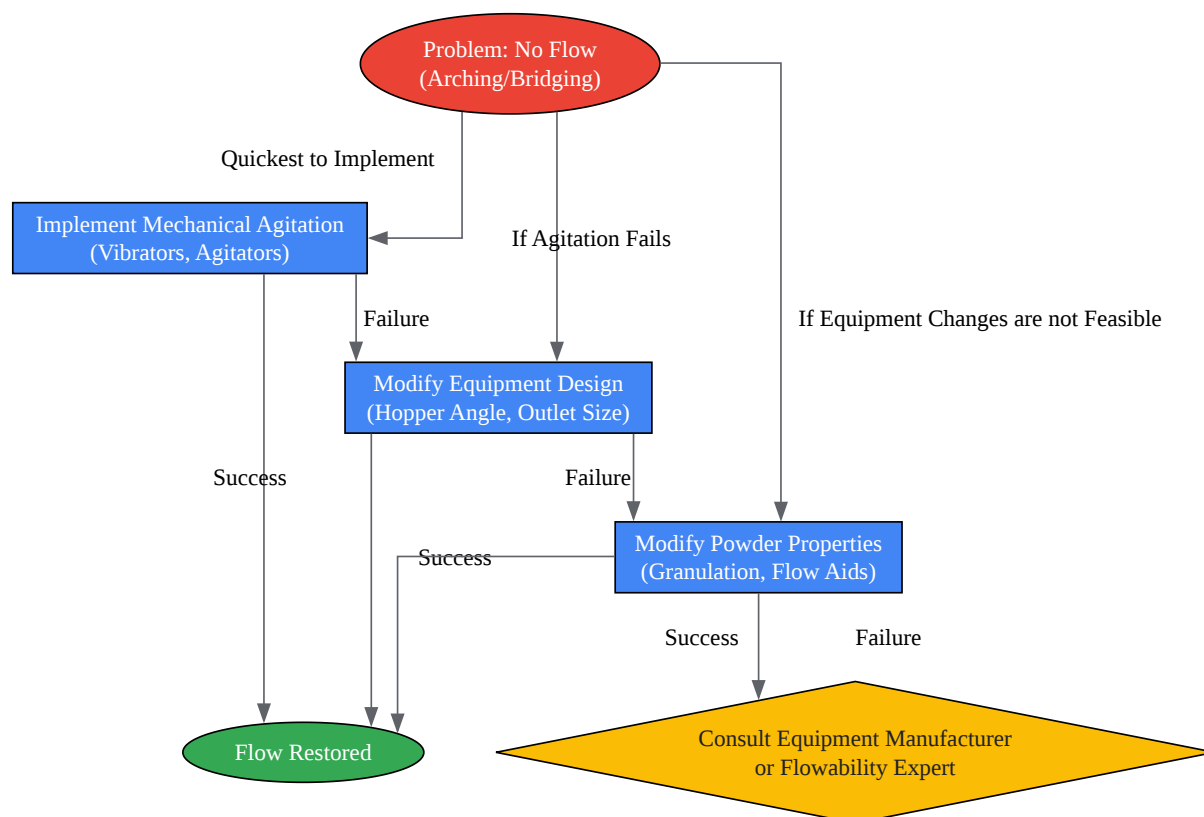
Question: My **calcium hydroxide** powder is forming a stable arch or bridge over the hopper outlet, preventing any material from discharging. What can I do to resolve this?

Answer:

Arching and bridging are common problems with cohesive powders like **calcium hydroxide**, especially those with fine particle sizes.^{[1][2]} This occurs when the powder's cohesive strength is greater than the gravitational forces trying to move it. Here are several troubleshooting steps you can take:

- Mechanical Agitation: Introduce mechanical agitation to the hopper. This can be in the form of:
 - Vibrators: Attaching a vibrator to the hopper cone can break the powder arch and promote flow.[3] However, be aware that excessive vibration can sometimes lead to compaction.
 - Mechanical Agitators: Installing a mechanical agitator, such as a paddle or screw, just before the feeder entry can physically disrupt the bridge.[3]
 - Pneumatic Flow Aids: Systems like air cannons or fluidizers can inject pulses of compressed air to break up the cohesive mass.
- Equipment Design Modification: The design of your hopper can significantly impact flow.
 - Increase Hopper Angle: A steeper cone angle can reduce the likelihood of arching.
 - Enlarge Outlet Size: A larger outlet diameter reduces the potential for a stable arch to form.
 - Mass Flow Hopper Design: Consider using a mass flow hopper, which is designed to ensure all the powder moves downward during discharge, preventing stagnant zones where bridges can form.
- Powder Modification:
 - Granulation: If possible, consider granulating the fine **calcium hydroxide** powder. Larger, more uniform granules flow more easily.
 - Flow Aids: Incorporate a flow aid, such as fumed silica or magnesium stearate, into your powder. These additives work by reducing inter-particle friction.

Logical Workflow for Troubleshooting Arching/Bridging



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Caption: Troubleshooting workflow for arching and bridging of **calcium hydroxide** powder.

Issue 2: Inconsistent or Low Powder Flow Rate (Rat-holing)

Question: The **calcium hydroxide** powder is flowing, but only through a narrow channel in the center of the hopper, leaving a significant amount of stagnant material on the sides. This is causing an inconsistent flow rate. How can I fix this?

Answer:

This phenomenon is known as "rat-holing" and is common with cohesive powders in funnel-flow hoppers.[1] The stagnant powder can also lead to caking over time. Here are some solutions:

- **Promote Mass Flow:** The most effective solution is to switch to a mass flow hopper design. This ensures that the entire bed of powder is in motion during discharge, eliminating stagnant zones.
- **Use Flow Aids:** As with bridging, incorporating flow aids can reduce the powder's cohesion and its tendency to adhere to the hopper walls.
- **Aeration:** Introducing low-pressure air through air pads placed in the hopper can "fluff up" the powder and encourage it to flow more uniformly.
- **Vibration:** Judicious use of vibration can help to dislodge the stagnant powder. However, it's important to control the vibration to avoid compacting the material, which could worsen the problem.

Issue 3: Powder Flow Decreases Over Time

Question: My **calcium hydroxide** powder initially flows well, but the flow rate gradually decreases. What could be causing this?

Answer:

A decreasing flow rate can be attributed to a few factors:

- **Moisture Absorption:** **Calcium hydroxide** can absorb moisture from the atmosphere, which increases its cohesiveness and reduces flowability. Ensure that the powder is stored in a dry environment and that the handling equipment is sealed to prevent moisture ingress.
- **Static Buildup:** The movement of dry powder can generate static electricity, causing it to cling to the surfaces of the feeder and hopper. Grounding the feeder frame can help to dissipate static charge.

- **Compaction:** If the powder is left to sit in the hopper for extended periods, the weight of the material can cause it to compact, making it more difficult to discharge. Try to minimize the residence time of the powder in the hopper.

Frequently Asked Questions (FAQs)

Q1: What are the key factors that affect the flowability of **calcium hydroxide** powder?

A1: The primary factors influencing the flowability of **calcium hydroxide** powder are:

- **Particle Size and Distribution:** Finer particles have a larger surface area-to-volume ratio, leading to stronger inter-particle forces and poorer flow. A study on two types of **calcium hydroxide** powder showed that a sample with a particle size of 176µm had significantly better flowability than one with a particle size of 11µm.
- **Moisture Content:** Increased moisture content leads to the formation of liquid bridges between particles, which increases cohesion and hinders flow.
- **Particle Shape:** Irregularly shaped particles tend to interlock, increasing friction and reducing flowability compared to more spherical particles.
- **Bulk Density and Compressibility:** Powders that are highly compressible tend to have poor flowability as they can easily be compacted into a non-flowing state.

Q2: How can I quantitatively measure the flowability of my **calcium hydroxide** powder?

A2: Several standard methods can be used to quantify powder flowability:

- **Angle of Repose:** This is the angle of the conical pile formed when the powder is poured onto a horizontal surface. A lower angle of repose generally indicates better flowability.
- **Carr's Index and Hausner Ratio:** These are calculated from the bulk and tapped densities of the powder. Lower values for both indices suggest better flow properties.

Q3: What are flow aids, and how do they improve the flowability of **calcium hydroxide**?

A3: Flow aids are fine powders that are added in small quantities to a bulk powder to improve its flow characteristics. Common examples include fumed silica, magnesium stearate, and

calcium silicate. They work through several mechanisms:

- Reducing Inter-particle Forces: Flow aid particles adhere to the surface of the host powder particles, creating a physical separation that reduces van der Waals forces.
- Reducing Friction: They can act as lubricants, allowing the host particles to slide past each other more easily.
- Absorbing Moisture: Some flow aids, like certain silicates, can absorb excess moisture from the powder, preventing the formation of liquid bridges.

Q4: What is the effect of granulation on the flowability of **calcium hydroxide**?

A4: Granulation is a process where fine powder particles are agglomerated to form larger, more uniform granules. This process significantly improves the flowability of cohesive powders like **calcium hydroxide**. The larger and heavier granules are less affected by inter-particle forces and flow more freely under gravity.

Q5: Are there any safety precautions I should take when handling **calcium hydroxide** powder?

A5: Yes, **calcium hydroxide** is a corrosive substance and should be handled with care.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety goggles, and a respirator to protect against skin and eye contact and inhalation of dust.
- Ventilation: Handle the powder in a well-ventilated area to minimize dust exposure.
- Storage: Store **calcium hydroxide** in a cool, dry place in tightly sealed containers to prevent moisture absorption and reaction with atmospheric carbon dioxide.
- Spills: In case of a spill, carefully sweep or shovel the dry powder for disposal. Avoid creating dust clouds.

Data Presentation

Table 1: Effect of Particle Size on the Flowability of **Calcium Hydroxide** Powder

Parameter	Ca(OH) ₂ - A	Ca(OH) ₂ - B
Mean Particle Size (µm)	11	176
Carr's Flowability Index (FW)	36 (Bad)	43 (Not Good)
Qualitative Flow Behavior	Unsteady, Cohesive	More Stable Flow

Source: Adapted from a study on the flowability of granulated **calcium hydroxide** powder.

Table 2: Illustrative Example of the Effect of Moisture Content on Powder Flowability

Moisture Content (%)	Angle of Repose (°)	Carr's Index (%)	Hausner Ratio	Flow Character
< 1	30 - 35	15 - 20	1.18 - 1.25	Good to Fair
1 - 3	35 - 45	20 - 30	1.25 - 1.43	Fair to Poor
> 3	> 45	> 30	> 1.43	Very Poor

Note: This table is an illustrative example based on general principles of powder flow. Specific values for **calcium hydroxide** may vary.

Table 3: Illustrative Example of the Effect of Flow Aid Concentration on Powder Flowability

Flow Aid (Fumed Silica, % w/w)	Angle of Repose (°)	Carr's Index (%)	Hausner Ratio	Flow Character
0 (Control)	48	32	1.47	Very Poor
0.25	41	25	1.33	Passable
0.5	36	20	1.25	Fair
1.0	33	17	1.20	Good

Note: This table is an illustrative example based on general principles of powder flow. The optimal concentration of a flow aid should be determined experimentally.

Experimental Protocols

Protocol 1: Determination of Angle of Repose (Fixed Funnel Method)

Objective: To measure the angle of repose of a **calcium hydroxide** powder sample as an indicator of its flowability.

Materials:

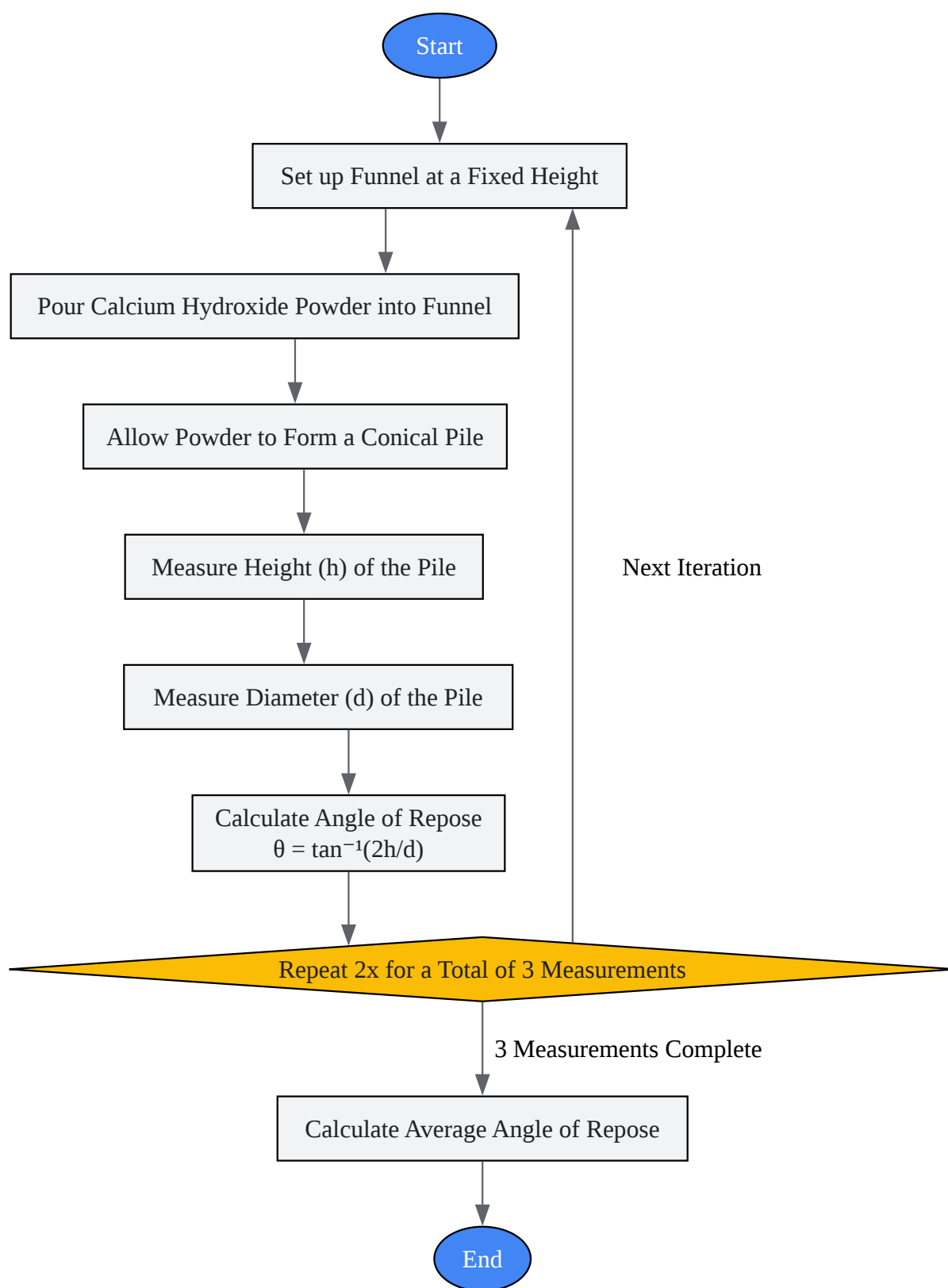
- Dry **calcium hydroxide** powder
- Funnel with a specific orifice diameter
- Stand and clamp to hold the funnel
- Horizontal, flat surface with a defined diameter (e.g., a petri dish on graph paper)
- Ruler or caliper
- Spatula

Procedure:

- Secure the funnel to the stand at a fixed height above the horizontal surface. A common starting height is 2-4 cm from the tip of the funnel to the surface.
- Carefully pour the **calcium hydroxide** powder into the funnel using a spatula until the funnel is full.
- Allow the powder to flow through the funnel and form a conical pile on the surface. Ensure the peak of the pile does not touch the funnel tip. If it does, gently raise the funnel.
- Continue adding powder until the base of the pile has reached a predetermined diameter or is stable.
- Carefully measure the height (h) of the conical pile from the center of the base to the apex.

- Measure the diameter (d) of the base of the pile. It is recommended to take several diameter measurements at different orientations and calculate the average.
- Calculate the angle of repose (θ) using the following formula: $\theta = \tan^{-1}(2h/d)$
- Repeat the measurement at least three times and report the average value.

Experimental Workflow for Angle of Repose Measurement



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Caption: Workflow for determining the angle of repose of **calcium hydroxide** powder.

Protocol 2: Determination of Carr's Index and Hausner Ratio

Objective: To determine the compressibility of **calcium hydroxide** powder as an indicator of its flowability by calculating Carr's Index and the Hausner Ratio.

Materials:

- Dry **calcium hydroxide** powder
- Graduated cylinder (e.g., 100 mL)
- Balance
- Spatula
- Tapping device (optional, but recommended for reproducibility)

Procedure:

- Weigh a specific amount of **calcium hydroxide** powder (e.g., 50 g).
- Carefully pour the powder into the graduated cylinder. Avoid compacting the powder during this step.
- Read and record the unsettled or bulk volume (V_b) of the powder.
- Secure the graduated cylinder in a tapping device. If a tapping device is not available, tap the cylinder firmly on a level surface from a consistent height (e.g., 2-3 cm).
- Tap the cylinder a specified number of times (e.g., 100, 500, 1250 taps are common). Record the volume after each interval. Tapping should continue until there is no further significant change in volume.
- Record the final tapped volume (V_t).
- Calculate the bulk density (ρ_b) and tapped density (ρ_t): $\rho_b = \text{mass} / V_b$ $\rho_t = \text{mass} / V_t$

- Calculate the Carr's Index (CI) and Hausner Ratio (HR): $CI (\%) = [(p_t - p_b) / p_t] * 100$ $HR = p_t / p_b$
- Repeat the measurement at least three times and report the average values.

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References

- 1. How to solve powder flow problems in silos (bad flow, no flow) - Arching / Ratholes [powderprocess.net]
- 2. polimak.com [polimak.com]
- 3. apecusa.com [apecusa.com]
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Phone: (601) 213-4426

Email: info@benchchem.com